

Essential Safety and Logistical Information for Handling threo-Syringylglycerol

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Compound of Interest

Compound Name: *threo-Syringylglycerol*

Cat. No.: *B055047*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides procedural guidance for the safe use of **threo-Syringylglycerol** (CAS No. 121748-11-6) in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **threo-Syringylglycerol**, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety.^{[1][2]} The recommended PPE is outlined below.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn to prevent eye contact with dust or splashes.
Hand Protection	Chemical Impermeable Gloves	Nitrile or neoprene gloves are recommended. ^[2] Gloves should be inspected prior to use and changed immediately if contaminated, punctured, or torn.
Body Protection	Laboratory Coat or Disposable Gown	A lab coat or gown should be worn to protect skin and clothing. ^[2]
Respiratory Protection	NIOSH-approved Respirator	Required when working with fine powders or in poorly ventilated areas to avoid inhalation of dust.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **threo-Syringylglycerol** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.^[1]
- Avoid direct contact with skin and eyes.^[1]
- Use non-sparking tools to prevent ignition sources.^[1]
- Prevent fire caused by electrostatic discharge.^[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from incompatible materials and foodstuff containers.[\[1\]](#)
- Some suppliers recommend a storage temperature of -20°C.[\[3\]](#)

Accidental Release Measures

In the event of a spill or accidental release, follow these procedures to mitigate exposure and safely clean the affected area.

Step	Action
1. Evacuation	Evacuate personnel to a safe area. Keep people away from and upwind of the spill.
2. Secure the Area	Remove all sources of ignition.
3. Containment	Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains. [1]
4. Cleanup	Collect the spilled material using spark-proof tools and explosion-proof equipment. Adhered or collected material should be promptly disposed of in suitable, closed containers. [1]
5. Ventilation	Ensure adequate ventilation of the area.

First Aid Measures

Immediate first aid is crucial in case of exposure to **threo-Syringylglycerol**.

Exposure Route	First Aid Procedure
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor. [1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor.

Disposal Plan

All chemical waste, including **threo-Syringylglycerol** and any contaminated materials, must be disposed of in accordance with local, state, and federal regulations.

- Collect waste in suitable, closed containers labeled for chemical waste.[\[1\]](#)
- Discharge into the environment must be avoided.[\[1\]](#)
- Dispose of the material through a licensed professional waste disposal service.

Experimental Workflow for Handling threo-Syringylglycerol

The following diagram illustrates the standard workflow for safely handling **threo-Syringylglycerol** in a laboratory setting.

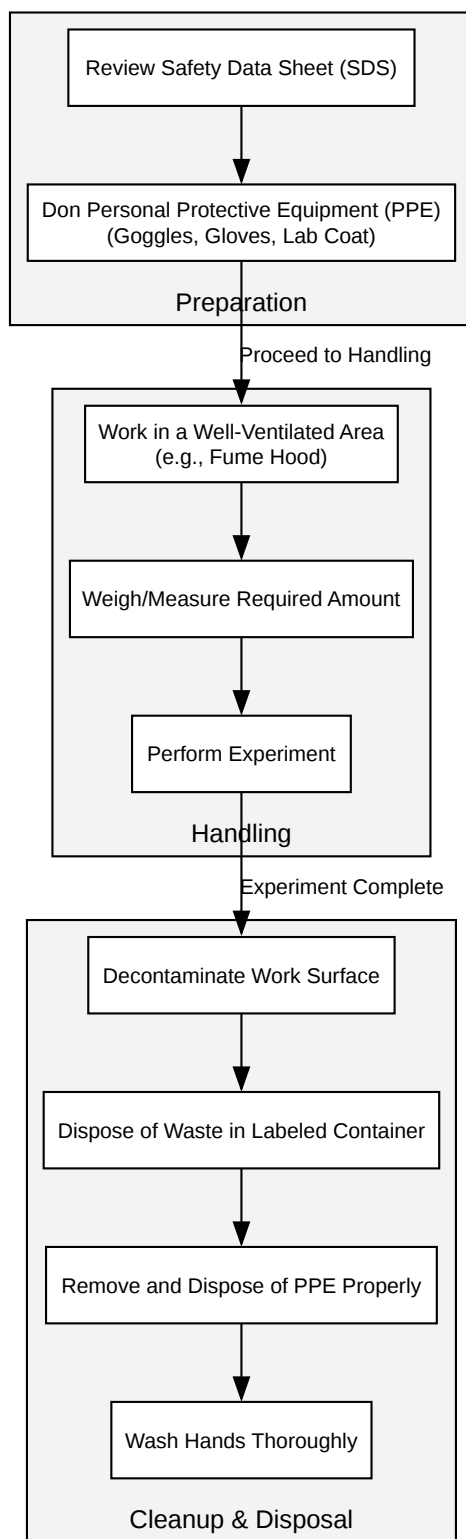


Figure 1. Standard Workflow for Handling threo-Syringylglycerol

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Figure 1. Standard Workflow for Handling **threo-Syringylglycerol**

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- 2. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
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